

An In-depth Technical Guide to Dihexyl Malonate

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Compound of Interest

Compound Name: *Dihexyl Malonate*

Cat. No.: *B073806*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical specifications for **dihexyl malonate**, a dialkyl malonate ester. The information is presented to be a quick and reliable reference for laboratory and development settings.

Core Molecular Data

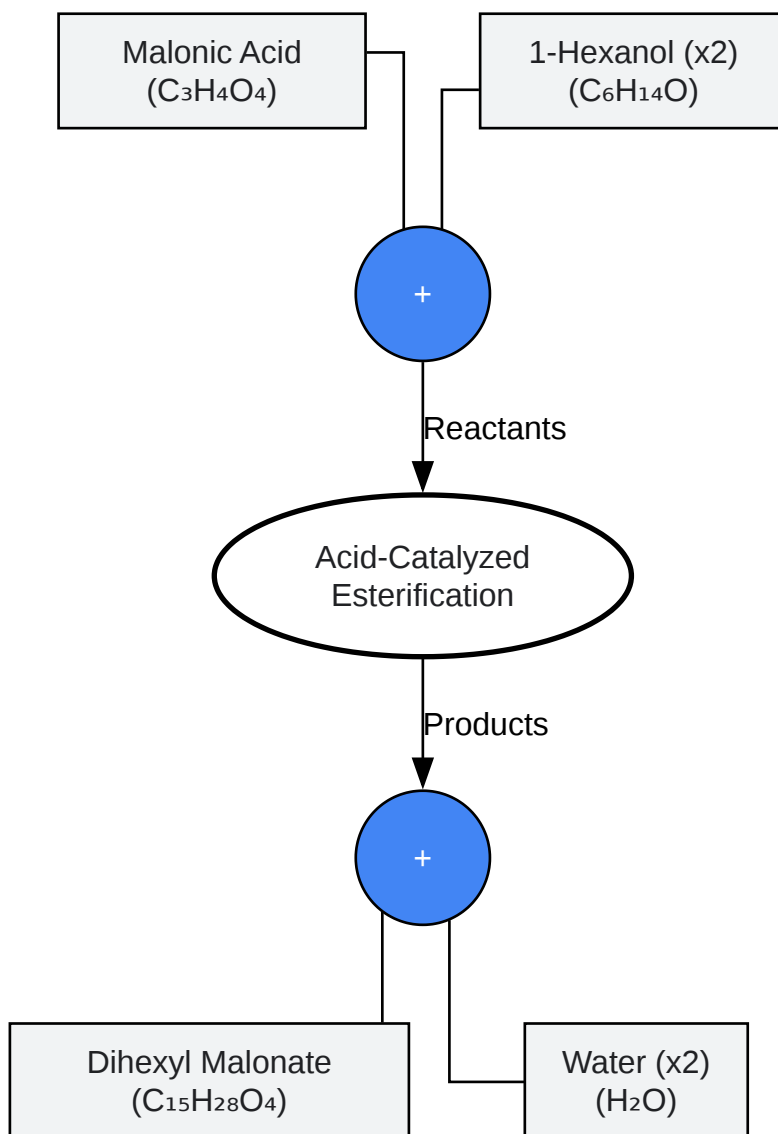
The fundamental molecular properties of **dihexyl malonate** are summarized below. These values are essential for stoichiometric calculations, analytical characterization, and formulation development.

| Property | Value | Source |
|-------------------|--|-----------|
| Molecular Formula | C ₁₅ H ₂₈ O ₄ | [1][2] |
| Molecular Weight | 272.38 g/mol | [1][3] |
| Exact Mass | 272.199 g/mol | [1] |
| CAS Number | 1431-37-4 | [1][2][3] |

Synthesis Pathway

Dihexyl malonate is synthesized via the esterification of malonic acid with 1-hexanol. This reaction, typically catalyzed by an acid, involves the condensation of two molecules of 1-hexanol with one molecule of malonic acid, resulting in the formation of **dihexyl malonate** and

two molecules of water as a byproduct. Understanding this workflow is crucial for chemical synthesis and process optimization.



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*Synthesis of **Dihexyl Malonate**.*

Experimental Protocols

While specific experimental protocols are proprietary to individual laboratories, the synthesis of **dihexyl malonate** generally follows a standard Fischer esterification procedure.

General Methodology: Fischer Esterification

- **Reactant Mixture:** Malonic acid and a molar excess of 1-hexanol (at least a 2:1 ratio of alcohol to acid) are combined in a round-bottom flask. A suitable solvent that forms an azeotrope with water, such as toluene or cyclohexane, is often added to facilitate water removal.
- **Catalyst Addition:** A catalytic amount of a strong acid, such as sulfuric acid (H_2SO_4) or p-toluenesulfonic acid (p-TsOH), is added to the mixture.
- **Reaction Setup:** The flask is equipped with a Dean-Stark apparatus and a reflux condenser to continuously remove the water formed during the reaction, driving the equilibrium towards the product side.
- **Heating:** The mixture is heated to reflux. The reaction progress is monitored by measuring the amount of water collected in the Dean-Stark trap. The reaction is considered complete when water is no longer being produced.
- **Workup:** After cooling, the reaction mixture is washed with an aqueous solution of a weak base (e.g., sodium bicarbonate) to neutralize the acid catalyst, followed by washing with brine.
- **Purification:** The organic layer is dried over an anhydrous salt (e.g., sodium sulfate or magnesium sulfate), filtered, and the solvent is removed under reduced pressure. The resulting crude **dihexyl malonate** is then purified, typically by vacuum distillation, to yield the final high-purity product.

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References

- 1. Dihexyl Malonate | CAS#:1431-37-4 | Chemsrce [chemsrc.com]
- 2. labsolu.ca [labsolu.ca]
- 3. CAS Common Chemistry [commonchemistry.cas.org]

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